

Structural Analysis of Lacutoclax Bound to BCL-2: A Technical Guide

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Compound of Interest

Compound Name: **Lacutoclax**

Cat. No.: **B12384848**

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This in-depth technical guide provides a comprehensive overview of the structural analysis of **Lacutoclax** (also known as ABT-263 or Navitoclax) in complex with its target protein, B-cell lymphoma 2 (BCL-2). This document delves into the quantitative binding data, detailed experimental methodologies for structural and affinity determination, and visual representations of the key pathways and workflows involved.

Core Data Presentation

The interaction between **Lacutoclax** and BCL-2 family proteins has been quantified through various biophysical assays. The following tables summarize the key binding affinities and crystallographic data for the **Lacutoclax**-BCL-2 complex.

Table 1: Binding Affinity of **Lacutoclax** (ABT-263) for BCL-2 Family Proteins

| Target Protein | Binding Affinity (Ki) | Assay Method | Reference |
|----------------|-----------------------|---------------|---------------------|
| BCL-2 | ≤ 1 nM | Not Specified | [1] |
| BCL-xL | ≤ 1 nM | Not Specified | [1] |
| BCL-w | ≤ 1 nM | Not Specified | [1] |

Note: Lower Ki values indicate stronger binding affinity.

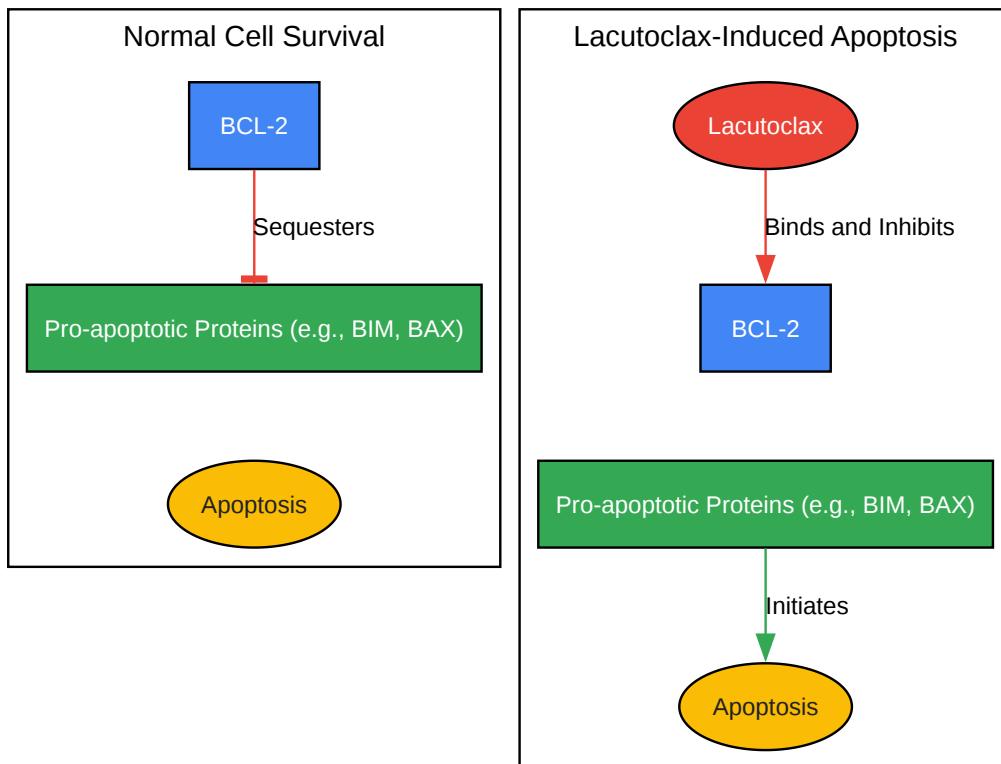
Table 2: Crystallographic Data for **Lacutoclax** (ABT-263) in Complex with BCL-2 (PDB ID: 4LVT)

| Parameter | Value | Reference |
|-----------------------|---------------------------|---------------------|
| PDB ID | 4LVT | [2] |
| Method | X-RAY DIFFRACTION | [2] |
| Resolution | 2.05 Å | [2] |
| R-Value Work | 0.169 | [2] |
| R-Value Free | 0.222 | [2] |
| Space Group | P 1 21 1 | [3] |
| Unit Cell Lengths (Å) | a=34.77, b=68.08, c=65.47 | [3] |
| Unit Cell Angles (°) | α=90, β=95.96, γ=90 | [3] |

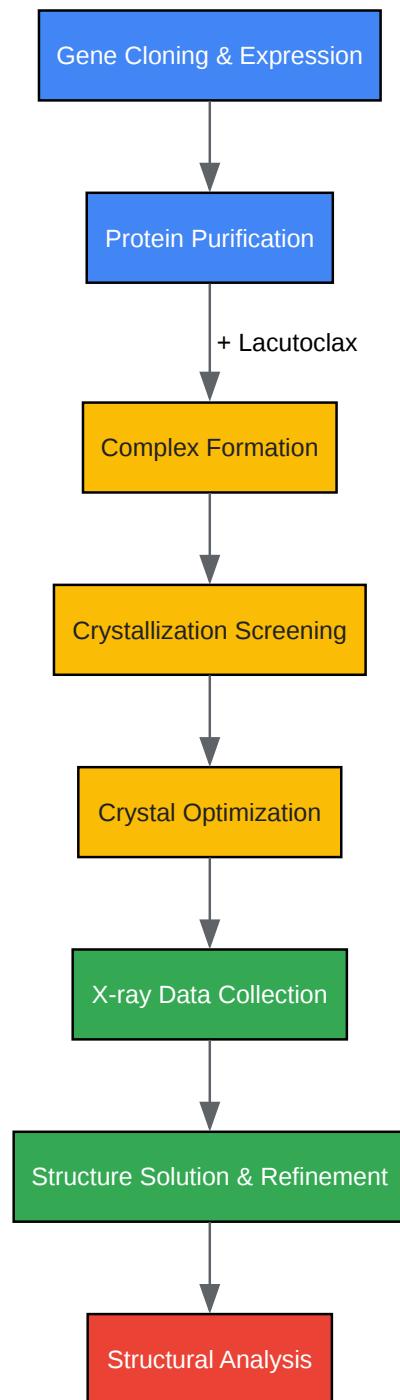
BCL-2 Signaling Pathway and Lacutoclax's Mechanism of Action

The BCL-2 family of proteins are central regulators of the intrinsic apoptotic pathway. Anti-apoptotic proteins like BCL-2 sequester pro-apoptotic proteins, preventing them from initiating programmed cell death. **Lacutoclax**, a BH3 mimetic, disrupts this interaction, leading to apoptosis.

BCL-2 Signaling Pathway and Lacutoclax Inhibition



Workflow for Structural Determination of Lacutoclax-BCL-2 Complex

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References

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- 2. rcsb.org [rcsb.org]
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